Bioavailability Profiling & Predictive ADME Strategy for 3-(3-Trifluoromethyl-benzyl)-piperidine

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Compound of Interest

Compound Name:	*3-(3-Trifluoromethyl-benzyl)-piperidine*
CAS No.:	*625454-25-3*
Cat. No.:	*B1610261*

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Executive Summary

This technical guide provides a comprehensive framework for predicting and validating the bioavailability of **3-(3-Trifluoromethyl-benzyl)-piperidine** (CAS: 625454-25-3). As a lipophilic secondary amine scaffold, this molecule presents a classic medicinal chemistry paradox: high membrane permeability driven by the trifluoromethyl-benzyl moiety, counterbalanced by pH-dependent solubility and susceptibility to Phase I oxidative metabolism.

This guide moves beyond basic property listing to analyze the mechanistic barriers to bioavailability—specifically First-Pass Metabolism and Lysosomal Trapping—and details the experimental protocols required to validate these predictions.

Part 1: Physicochemical Foundation & In Silico Profiling[1]

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The bioavailability (

) of **3-(3-Trifluoromethyl-benzyl)-piperidine** is governed by the interplay between its lipophilic tail and its ionizable headgroup.

Structural Analysis & The Fluorine Effect

The inclusion of the trifluoromethyl (-CF

) group at the meta-position of the benzyl ring is a strategic bioisosteric modification.

- Metabolic Blockade: The C-F bond energy (~485 kJ/mol) renders the benzyl ring resistant to CYP450-mediated oxidation at the meta position, forcing metabolic clearance towards the piperidine ring or para-hydroxylation.
- Lipophilicity Modulation: The -CF

  group significantly increases

  (approx. +1.2 units vs. methyl), enhancing passive diffusion across the blood-brain barrier (BBB) and intestinal epithelium.

Calculated Properties (In Silico)

Table 1: Predicted Physicochemical Parameters

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Parameter	Value (Est.)	Clinical Implication
Molecular Weight	243.27 g/mol	Optimal for paracellular/transcellular transport (<500 Da).
cLogP	3.5 – 3.8	High lipophilicity; predicts high permeability but potential solubility issues in aqueous media.
pKa (Base)	~10.5	Highly ionized (>99%) at gastric (pH 1.2) and intestinal (pH 6.5) pH.
TPSA	~12 Å^2	Excellent BBB penetration predicted (TPSA < 90 Å^2).
H-Bond Donors	1	Secondary amine (NH).
BCS Class	Class II	Low Solubility / High Permeability.

Part 2: Mechanistic Bioavailability Barriers

The Lysosomal Trapping Phenomenon

A critical, often overlooked predictor of volume of distribution (

) and bioavailability for lipophilic amines like **3-(3-Trifluoromethyl-benzyl)-piperidine** is lysosomal trapping.

- Mechanism: The uncharged free base permeates the lysosomal membrane (pH ~7.4 cytosol). Once inside the acidic lysosome (pH ~4.5–5.0), it becomes diprotonated (if applicable) or highly ionized, preventing efflux.
- Impact: This leads to a high

  (>5 L/kg) and long terminal half-life, but can reduce immediate free drug concentration in plasma.

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Metabolic Clearance Pathways

The secondary piperidine amine is the metabolic "soft spot."

- N-Dealkylation: Mediated primarily by CYP3A4 and CYP2D6.[1]
- N-Oxidation: Flavin-containing monooxygenases (FMO) or CYP mediated.
- Ring Hydroxylation: Occurs on the piperidine ring or the para-position of the benzyl ring (though sterically hindered by the meta-CF

).

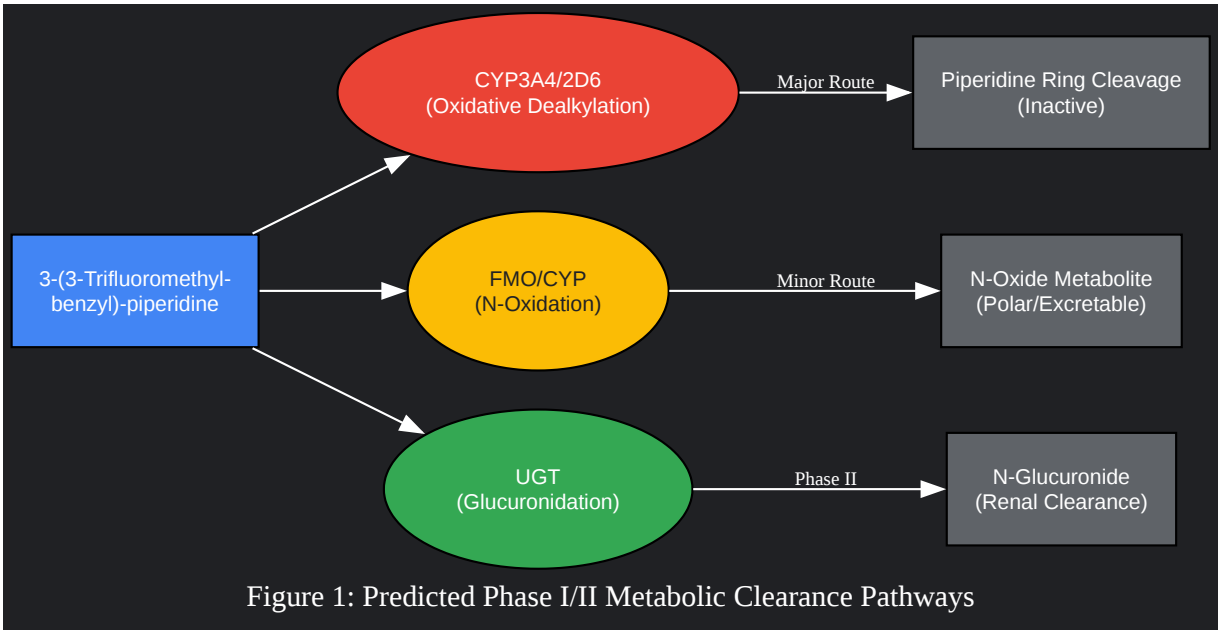


Figure 1: Predicted Phase I/II Metabolic Clearance Pathways

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Figure 1: The secondary amine is the primary site of metabolic attack. The CF3 group protects the benzyl ring, shifting metabolism to N-dealkylation and N-oxidation.

Part 3: Experimental Validation Protocols

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To confirm the in silico predictions, the following self-validating experimental workflows are required.

Protocol: High-Throughput Microsomal Stability Assay

Objective: Determine intrinsic clearance (

) and identify the primary CYP isoforms responsible for metabolism.

Reagents:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL).
- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH).
- Test Compound: **3-(3-Trifluoromethyl-benzyl)-piperidine** (1 µM final conc).
- Positive Control: Verapamil (High clearance) / Warfarin (Low clearance).

Workflow:

- Pre-incubation: Mix 30 µL HLM (0.5 mg/mL final) with 370 µL Phosphate Buffer (100 mM, pH 7.4). Add 1 µL of Test Compound. Incubate at 37°C for 5 min.
- Initiation: Add 100 µL NADPH regenerating system to initiate the reaction.
- Sampling: At

  min, remove 50 µL aliquots.
- Quenching: Immediately dispense into 150 µL ice-cold Acetonitrile (containing internal standard).
- Analysis: Centrifuge (4000g, 20 min) and analyze supernatant via LC-MS/MS.

Calculation: Plot

vs. time. The slope

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determines

.

Protocol: Caco-2 Permeability with P-gp Inhibition

Objective: Differentiate between passive diffusion and active efflux (P-glycoprotein).

Workflow:

- Cell Culture: Seed Caco-2 cells on Transwell® inserts. Culture for 21 days to form a polarized monolayer (TEER > 300

).
- Preparation:
  - Apical (A) Buffer: HBSS pH 6.5 (mimics jejunum).
  - Basolateral (B) Buffer: HBSS pH 7.4 (mimics plasma).
- Dosing:
  - Group 1 (Passive): Add Test Compound (10 µM) to Apical side.
  - Group 2 (Efflux Check): Add Test Compound (10 µM) to Basolateral side.
  - Group 3 (Inhibition): Co-incubate with Verapamil (P-gp inhibitor).
- Sampling: Sample receiver compartment at 60 and 120 min.
- Interpretation:
  - If

    , bioavailability is likely high.
  - If Efflux Ratio (

) > 2.0, the compound is a P-gp substrate.[2]

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Part 4: Integrated ADME Strategy

The following decision tree illustrates the logical flow from prediction to lead optimization for this scaffold.

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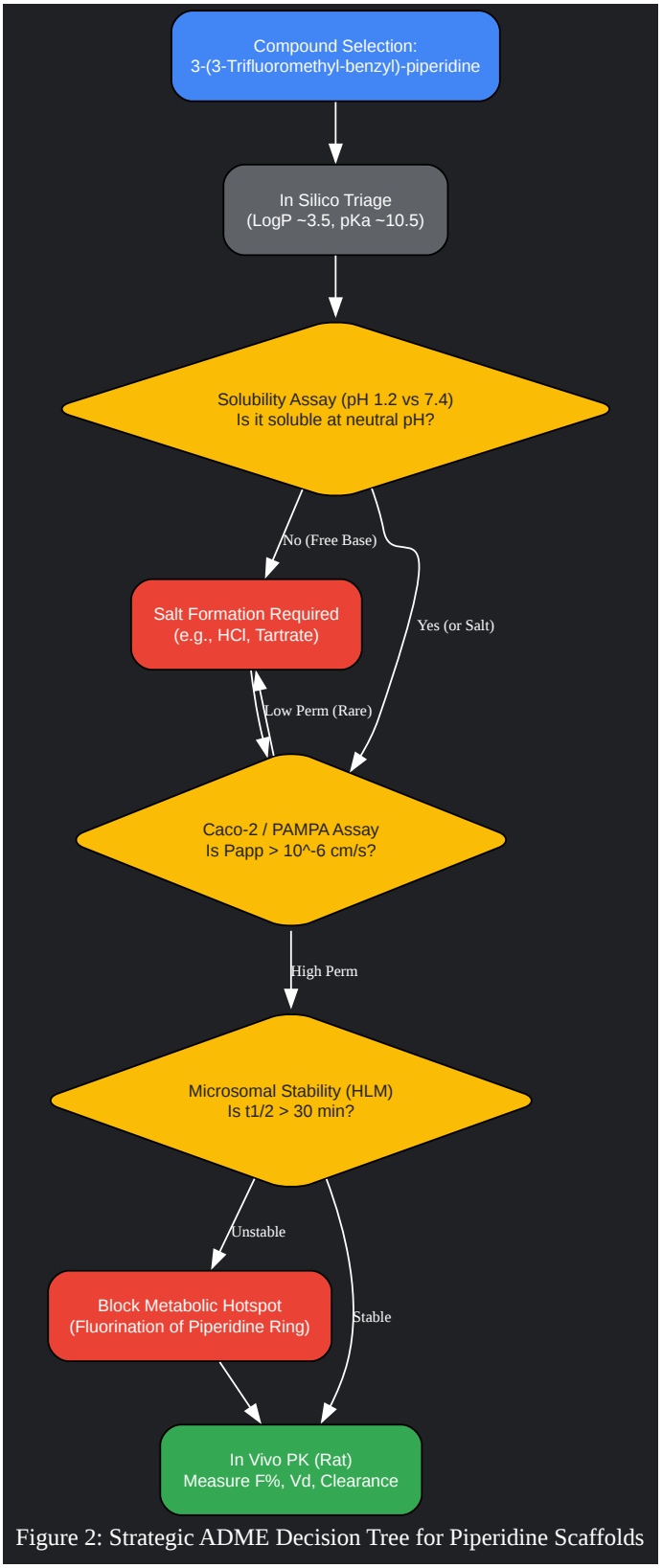


Figure 2: Strategic ADME Decision Tree for Piperidine Scaffolds

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Figure 2: A logical workflow for validating the bioavailability of the scaffold, prioritizing solubility and metabolic stability checks.

References

- Lipinski, C. A., et al. (2001). "Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings." Advanced Drug Delivery Reviews.
- Purser, S., et al. (2008). "Fluorine in medicinal chemistry." Chemical Society Reviews.
- Di, L., & Kerns, E. (2016). Drug-Like Properties: Concepts, Structure Design and Methods. Elsevier. (Chapter on Caco-2 and Lysosomal Trapping).
- PubChem Compound Summary. "**3-(3-Trifluoromethyl-benzyl)-piperidine**." National Center for Biotechnology Information.
- FDA Guidance for Industry. (2020). "In Vitro Drug Interaction Studies - Cytochrome P450 Enzyme- and Transporter-Mediated Drug Interactions."
- Smith, D. A., et al. (2001). "Pharmacokinetics and Metabolism in Drug Design." Methods and Principles in Medicinal Chemistry. (Discussion on Piperidine Metabolism).

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Caco-2 Permeability | Evotec [evotec.com]
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